

Best practices for using FAZ-3780 in primary cell cultures

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Compound of Interest

Compound Name: FAZ-3780

Cat. No.: B12374795

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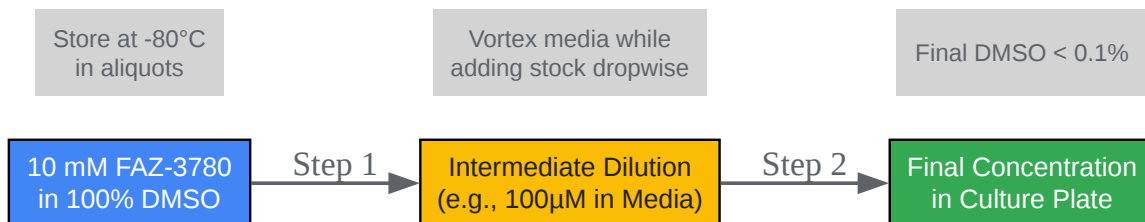
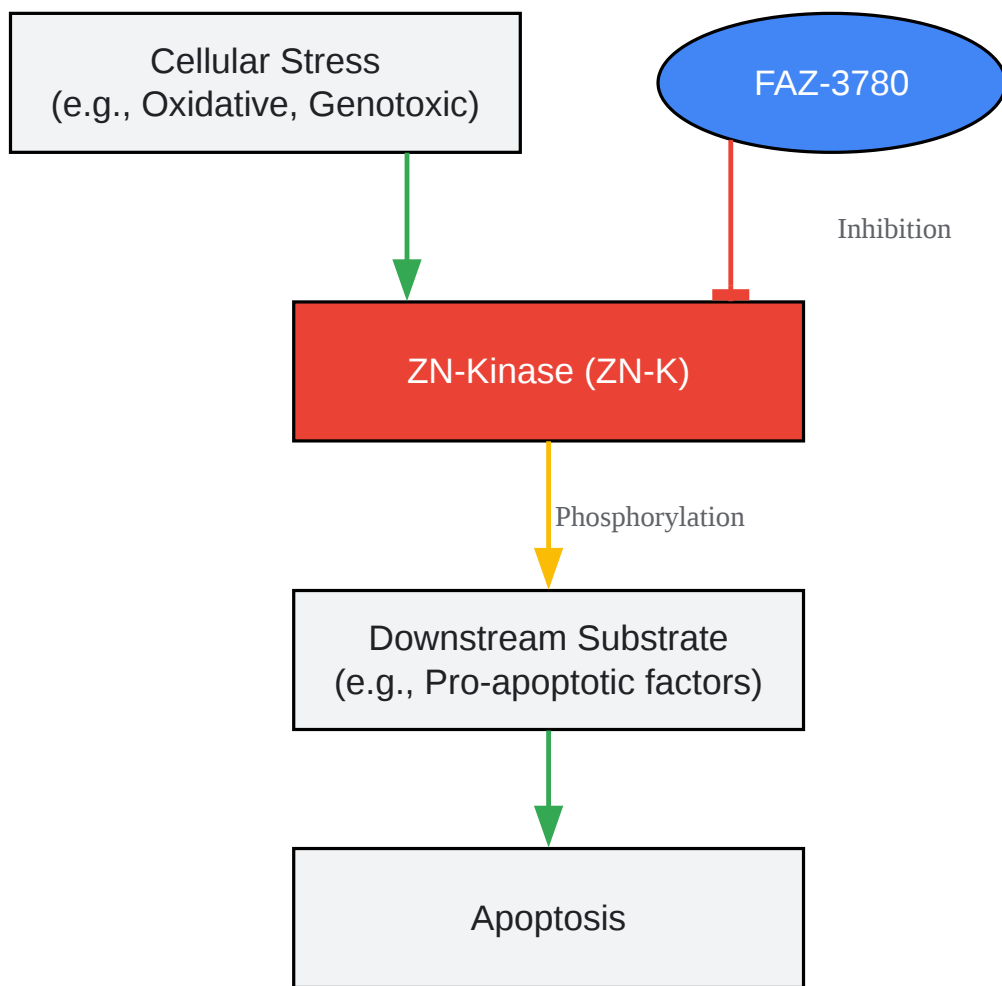
FAZ-3780 Technical Support Center

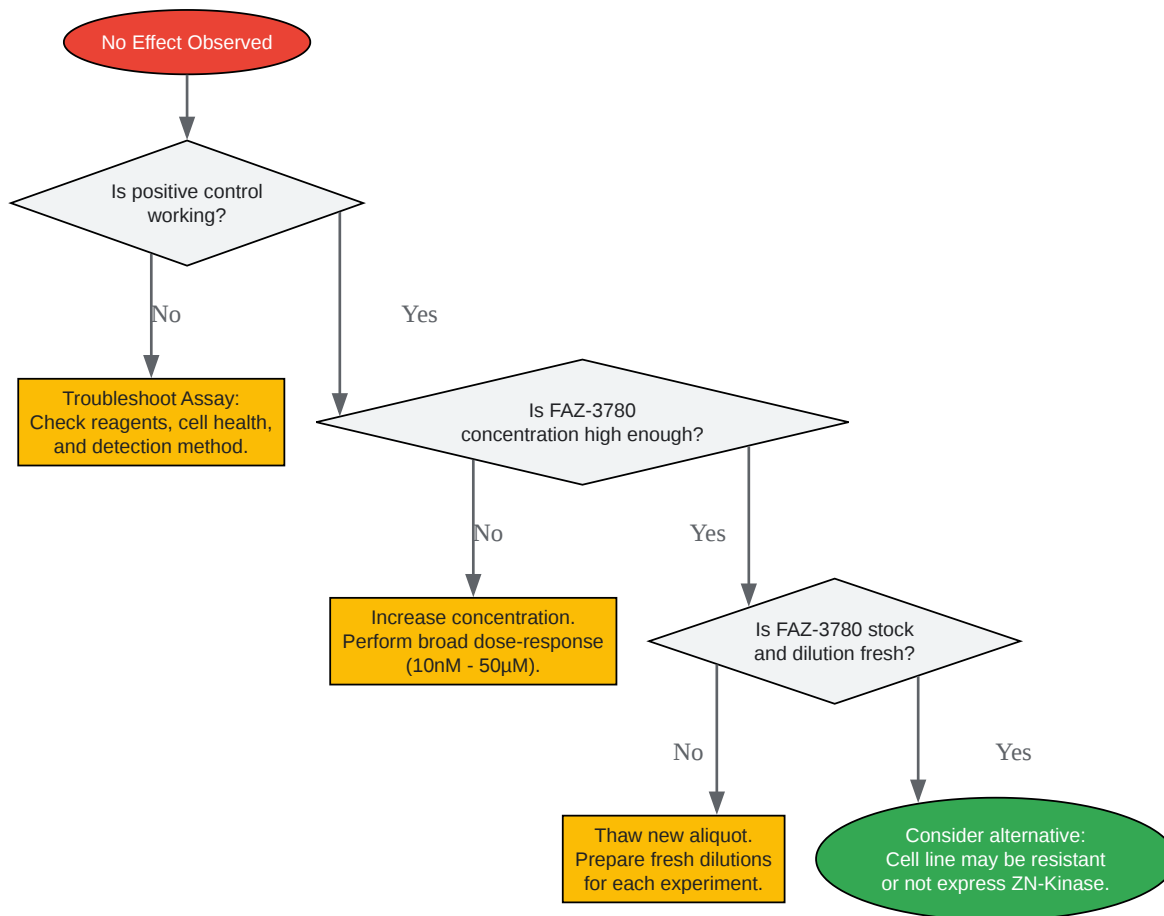
This guide provides best practices, troubleshooting advice, and detailed protocols for using **FAZ-3780**, a selective inhibitor of ZN-kinase, in primary cell culture experiments.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **FAZ-3780**?

A1: **FAZ-3780** is a potent, cell-permeable small molecule inhibitor that selectively targets the ATP-binding site of ZN-kinase. This kinase is a critical component of cellular stress and apoptotic signaling pathways. By inhibiting ZN-kinase, **FAZ-3780** blocks the downstream phosphorylation of key substrates, thereby preventing the apoptotic cascade initiated by various cellular stressors.





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